

No Difference in Substance, Only in Name: Sodium Cobaltinitrite is Sodium Hexanitritocobaltate(III)

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Compound of Interest

Compound Name: Sodium cobaltinitrite

Cat. No.: B080926

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An in-depth analysis of chemical literature and nomenclature confirms that "**sodium cobaltinitrite**" and "sodium hexanitritocobaltate(III)" are not different chemical compounds.[1][2] They are, in fact, synonymous names for the same inorganic coordination compound with the chemical formula $\text{Na}_3[\text{Co}(\text{NO}_2)_6]$. [3][4]

The name "**sodium cobaltinitrite**" is a common or trivial name that is still found in older texts and some commercial labeling.[5][6] However, "sodium hexanitritocobaltate(III)" is the systematic name preferred by the International Union of Pure and Applied Chemistry (IUPAC). This modern nomenclature provides a precise description of the molecule's structure: a central cobalt atom in the +3 oxidation state surrounded by six nitrite ligands, with three sodium ions to balance the charge.[1][5]

An In-depth Technical Guide to Sodium Hexanitritocobaltate(III)

For researchers, scientists, and drug development professionals, understanding the properties and applications of this compound, regardless of its name, is crucial.

Core Chemical and Physical Properties

Sodium hexanitritocobaltate(III) is a yellow to orange-brown crystalline powder.[1][6] It is known for its high solubility in water and slight solubility in alcohol.[1][7] The aqueous solution is

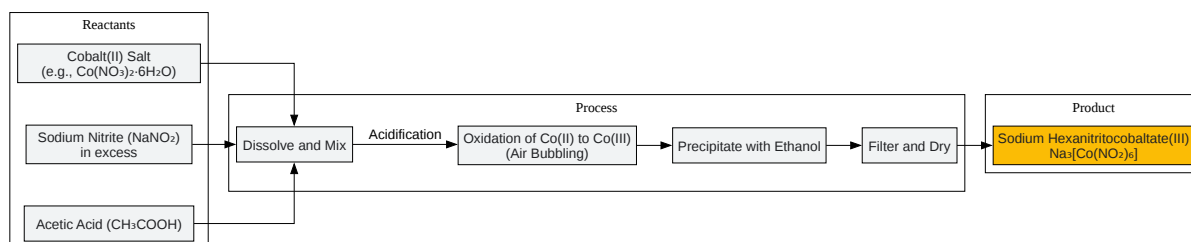
slightly acidic.[1]

Property	Value	Citations
Molecular Formula	$\text{Na}_3[\text{Co}(\text{NO}_2)_6]$	[2][3][4]
Molar Mass	403.94 g/mol	[2][3][5]
Appearance	Yellow to orange crystalline powder	[1][2]
Melting Point	Decomposes at 220 °C	[1][6][8]
Solubility in Water	720 g/L at 20 °C	[1]
pH of Aqueous Solution	~5 (100 g/L at 20 °C)	[1][9]
CAS Number	13600-98-1	[2][10]

Structure and Synthesis

The core of the compound is the hexanitritocobaltate(III) anion, $[\text{Co}(\text{NO}_2)_6]^{3-}$. In this complex, a central cobalt(III) ion is octahedrally coordinated to six nitrite (NO_2^-) ligands through the nitrogen atoms.[1]

The synthesis of sodium hexanitritocobaltate(III) involves the oxidation of a cobalt(II) salt, such as cobalt(II) nitrate or cobalt(II) chloride, in the presence of excess sodium nitrite.[3][11] The reaction is typically carried out in a mildly acidic solution, often using acetic acid, which facilitates the oxidation of Co(II) to Co(III).[1][12] Air is often bubbled through the solution to aid in the oxidation process.[11]



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Caption: General workflow for the synthesis of sodium hexanitritocobaltate(III).

Key Experimental Protocols

1. Synthesis of Sodium Hexanitritocobaltate(III)

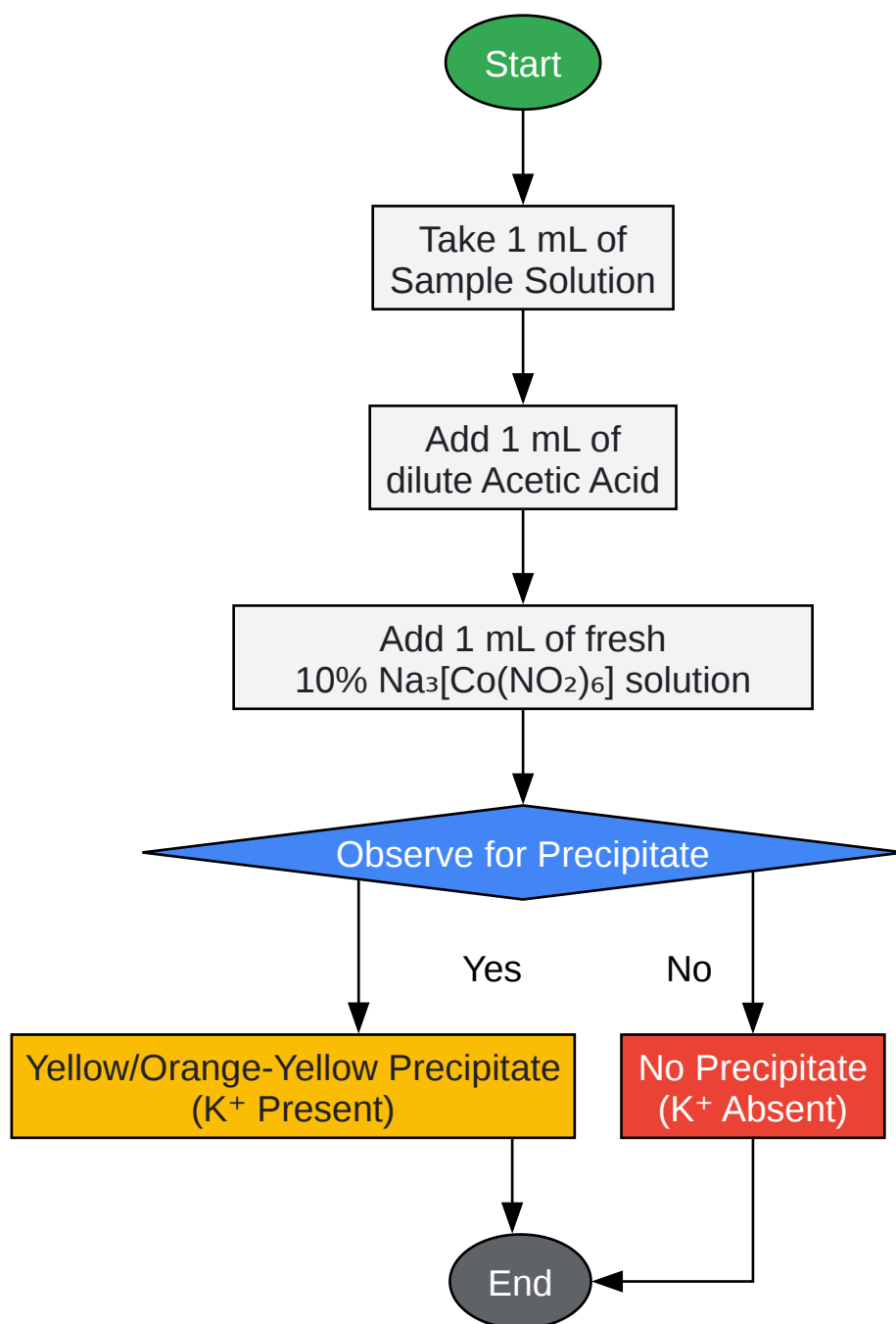
- Materials: Cobalt(II) nitrate hexahydrate, sodium nitrite, 50% acetic acid, 95% ethanol, water. [\[13\]](#)
- Procedure:
 - Dissolve 2g of cobalt(II) nitrate hexahydrate and 6g of potassium-free sodium nitrite in 8mL of hot water. [\[13\]](#)
 - Cool the solution to 50°C and stir continuously. [\[11\]](#)
 - Slowly add 2mL of 50% acetic acid dropwise. The solution will turn dark brown. [\[11\]](#)[\[13\]](#)
 - Draw a stream of air through the solution for approximately 20-30 minutes to facilitate oxidation and remove excess nitrogen dioxide. [\[11\]](#)

- Cool the solution in an ice bath.[12]
- Slowly add cold 95% ethanol with agitation to crystallize the product.[1][12]
- Collect the yellow-orange crystals by vacuum filtration, wash with cold ethanol, and air-dry.
[1][12]

2. Qualitative Test for Potassium Ions (K^+)

The primary application of this compound is in qualitative inorganic analysis for the detection of potassium and ammonium ions.[3][6]

- Materials: Sample solution, dilute acetic acid, and a freshly prepared 10% w/v solution of sodium hexanitrocobaltate(III).[14]
- Procedure:
 - Acidify approximately 1 mL of the sample solution with 1 mL of dilute acetic acid.[14]
 - Add 1 mL of the freshly prepared **sodium cobaltinitrite** solution.[14]
 - The immediate formation of a yellow or orange-yellow precipitate indicates the presence of potassium ions.[14][15]
 - The precipitate formed is the insoluble double salt, $K_2Na[Co(NO_2)_6] \cdot H_2O$. [3]



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Caption: Logical workflow for the qualitative detection of potassium ions.

Applications in Research and Development

Beyond its classic use in qualitative analysis, sodium hexanitritocobaltate(III) serves as a nitrosating agent in organic synthesis.[1][16] It is also a precursor for creating other cobalt(III)

coordination complexes, which can have applications in materials science, such as in the development of electrocatalytic materials.[1] In geochemical analysis, it is used to differentiate between alkali feldspars and plagioclase feldspars in thin sections.[3][6]

In conclusion, the difference between **sodium cobaltinitrite** and sodium hexanitritocobaltate(III) is purely semantic. The latter is the chemically accurate and preferred term for this important inorganic compound.

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